

Application Note: Quantification of Nornicotine in Human Urine using LC-MS/MS

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Compound of Interest

Compound Name: (S)-Nornicotine hydrochloride

Cat. No.: B15574816

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Abstract

This application note details a robust and sensitive method for the quantitative analysis of nornicotine in human urine samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). Nornicotine, a primary metabolite of nicotine and a minor tobacco alkaloid, is a key biomarker for assessing tobacco exposure.[1][2] The described protocol employs a straightforward sample preparation technique, followed by rapid chromatographic separation and highly selective detection using Multiple Reaction Monitoring (MRM). This method is suitable for clinical research, toxicological screening, and studies on tobacco use and metabolism.

Introduction

Nornicotine is a significant analyte in clinical and toxicological settings due to its direct link to tobacco consumption and its role as a precursor to the carcinogenic N-nitrosornicotine (NNN).[3] Accurate and reliable quantification of nornicotine in urine is crucial for understanding nicotine metabolism and for monitoring exposure to tobacco products. LC-MS/MS offers superior sensitivity and specificity compared to other analytical techniques, making it the gold standard for this application.[2][4] This document provides a comprehensive protocol for the determination of nornicotine in urine, intended for researchers, scientists, and drug development professionals.

Experimental

Sample Preparation: Liquid-Liquid Extraction (LLE)

A liquid-liquid extraction (LLE) procedure is utilized for sample clean-up and concentration of nornicotine from the urine matrix.[\[5\]](#)[\[6\]](#)

- To a 250 μ L aliquot of urine, add 40 μ L of an internal standard solution (e.g., nornicotine-d4 at 250 ng/mL in methanol) and 50 μ L of 5 N sodium hydroxide.[\[5\]](#)[\[6\]](#)
- Vortex the mixture.
- Add 1.5 mL of a 50:50 (v/v) solution of methylene chloride and diethyl ether for extraction and stir for 1.5 minutes.[\[5\]](#)[\[6\]](#)
- Centrifuge the sample at 4,000 rpm for 5 minutes to separate the organic and aqueous layers.[\[5\]](#)[\[6\]](#)
- Transfer 1 mL of the organic (lower) layer to a clean tube.
- Add 10 μ L of 0.25 N hydrochloric acid to the organic extract.[\[5\]](#)
- Evaporate the solvent to dryness at 35 °C under a gentle stream of nitrogen.[\[5\]](#)[\[6\]](#)
- Reconstitute the dried residue in 200 μ L of an appropriate aqueous solution (e.g., water or initial mobile phase).[\[5\]](#)[\[6\]](#)

Liquid Chromatography

Chromatographic separation is performed using a reversed-phase C18 or Biphenyl column to resolve nornicotine from other endogenous urine components.

- HPLC Column: Kinetex EVO C18 (150 mm x 2.1 mm, 5 μ m) or similar.[\[7\]](#)
- Mobile Phase A: 30 mM Ammonium Bicarbonate in water.[\[7\]](#)
- Mobile Phase B: Acetonitrile.[\[7\]](#)
- Flow Rate: 0.4 mL/min.[\[7\]](#)
- Injection Volume: 7 μ L.[\[7\]](#)

- Column Temperature: 30 °C.[8][9]

Table 1: Chromatographic Gradient[7]

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0 - 1.6	91	9
1.6 - 1.7	85	15
1.7 - 4.7	85	15
4.7 - 4.8	91	9
4.8 - 6.5	91	9

Mass Spectrometry

Detection is achieved using a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode and monitoring specific MRM transitions for nornicotine and its internal standard.

- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Scan Type: Multiple Reaction Monitoring (MRM).

Table 2: Mass Spectrometry Parameters[1][7]

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
Nornicotine	149.1	130.2	17
Nornicotine	149.1	80.1	-
Nornicotine-d4 (IS)	153.2	134.2	17

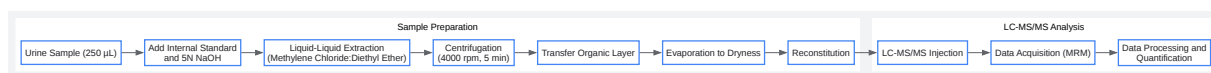
Quantitative Data

The method demonstrates excellent linearity over the tested concentration range with a high coefficient of determination. The limit of quantification is sufficient for typical concentrations found in smokers' urine.

Table 3: Method Performance Characteristics

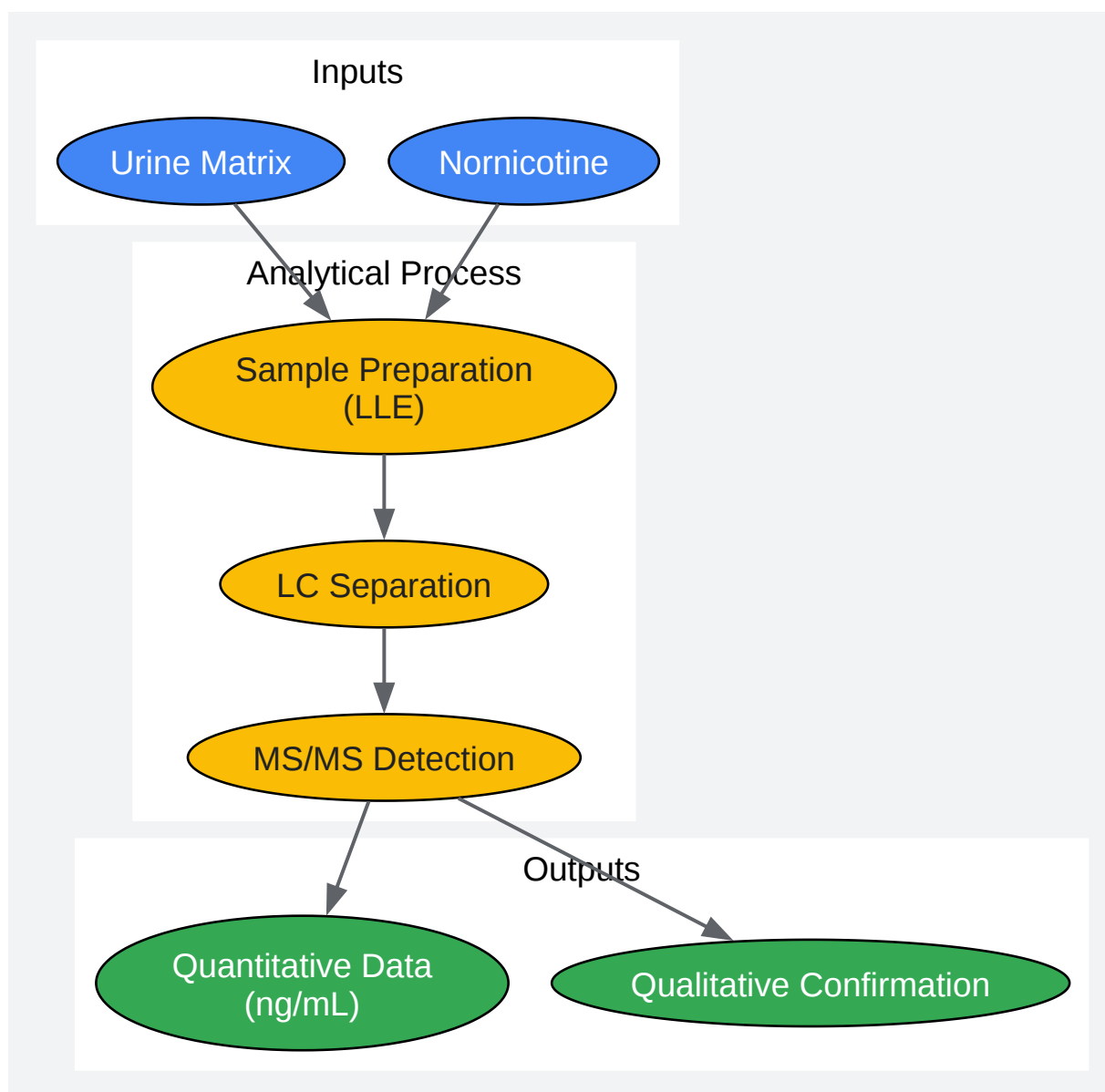
Parameter	Value	Reference
Linearity Range	2 - 1,000 ng/mL	[5]
Limit of Quantification (LOQ)	0.6 ng/mL	[1]
Accuracy	>95% at LOQ	[1]
Inter-day Precision	<15%	[10]
Intra-day Precision	<10%	[10]

Visualizations



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Caption: Experimental workflow for nornicotine analysis in urine.



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Caption: Logical relationship of the analytical method.

Conclusion

The LC-MS/MS method presented provides a reliable and sensitive approach for the quantification of nornicotine in human urine. The sample preparation is straightforward, and the chromatographic and mass spectrometric conditions are optimized for high-throughput analysis. This method is well-suited for applications in clinical research and toxicological monitoring, enabling accurate assessment of tobacco exposure.

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References

- 1. Quantitation of the minor tobacco alkaloids nornicotine, anatabine, and anabasine in smokers' urine by high throughput liquid chromatography mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Validation of a LC-MS/MS Method for Quantifying Urinary Nicotine, Six Nicotine Metabolites and the Minor Tobacco Alkaloids—Anatabine and Anabasine—in Smokers' Urine | PLOS One [journals.plos.org]
- 3. sdiarticle4.com [sdiarticle4.com]
- 4. researchgate.net [researchgate.net]
- 5. Rapid and Accurate LC-MS/MS Analysis of Nicotine and Related Compounds in Urine Using Raptor Biphenyl LC Columns and MS-Friendly Mobile Phases [restek.com]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. iris.unito.it [iris.unito.it]
- 9. spectroscopyonline.com [spectroscopyonline.com]
- 10. Quantification of Nicotine, Cotinine, trans-3'-Hydroxycotinine, Nornicotine and Norcotinine in Human Meconium by Liquid Chromatography Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
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